

Part 1: Chemical Architecture & Homologue Series

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Compound of Interest

Compound Name: 5-(Carbamoylamino)pentanoic acid

CAS No.: 370585-29-8

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The "homologues" are defined by the methylene bridge length (). The physicochemical properties shift significantly from neurotransmitter mimics () to surfactant-like precursors ().

Homologue ()	Common Name	IUPAC Name	Primary Application Domain
	N-Carbamoyl-GABA	4-(Carbamoylamino)butanoic acid	Neuropharmacology: Anticonvulsant; GABA analogue.
	5-Ureidovaleric Acid	5-(Carbamoylamino)pentanoic acid	Metabolic/Industrial: Citrulline catabolite; Bioplastic precursor (Valerolactam).
	Ureidocaproic Acid	6-(Carbamoylamino)hexanoic acid	Industrial/Detergents: Precursor to PAP (bleaching agents); Polymer synthesis.

Structural Distinction: The "Des-Amino" Factor

It is critical to distinguish the target molecule from Citrulline.

- Citrulline: 2-amino-5-(**carbamoylamino**)**pentanoic acid**.[\[1\]](#) (Substrate for ASS1 enzyme).
- 5-Ureidovaleric Acid: **5-(carbamoylamino)pentanoic acid**. (Lacks -amine; poor affinity for urea cycle enzymes, higher lipophilicity).

Part 2: Synthesis Strategies

Two primary routes exist: the classical Wöhler-style chemical synthesis (robust, high yield) and the modern biocatalytic route (enantiopure precursors, green chemistry).

Method A: Chemical Carbamoylation (The Cyanate Route)

This is the standard laboratory protocol for generating the entire homologous series.

Reaction Logic: The terminal amine of the corresponding

-amino acid acts as a nucleophile attacking the electrophilic carbon of cyanic acid (generated in situ from potassium cyanate and acid).

Method B: Biocatalytic Production (Specific to)

Recent advances utilize *Pseudomonas* or engineered *E. coli* strains.

- L-Lysine is oxidatively deaminated and decarboxylated to 5-aminovaleric acid (5-AVA).
- 5-AVA is carbamoylated or cyclized to valerolactam, which can be hydrolyzed to the ureido form under specific conditions.

Part 3: Biological Activity & Pharmacology[3][4][5][6][7]

GABAergic Modulation (Focus)

The

homologue (N-carbamoyl-GABA) is a structural mimetic of GABA (

-aminobutyric acid).

- Mechanism: The addition of the carbamoyl group increases lipophilicity compared to GABA, potentially aiding Blood-Brain Barrier (BBB) penetration.
- Activity: It exhibits anticonvulsant activity in audiogenic seizure models. However, extending the chain to

(the target molecule) drastically reduces affinity for GABA transporters (GAT) and GABA_A receptors due to steric clash in the binding pocket.

Enzyme Inhibition & Urea Cycle (Focus)

5-Ureidovaleric acid serves as a "dead-end" metabolite or weak inhibitor.

- Ornithine Transcarbamylase (OTC): Unlike ornithine, 5-ureidovaleric acid lacks the -amine required for Schiff base formation or precise anchoring in the OTC active site. Consequently, it does not effectively participate in urea production, making it a marker of

dysregulated citrulline catabolism.

- Dihydropyrimidinase (DHP): This enzyme (involved in pyrimidine degradation) can hydrolyze the ureido bond of 5-ureidovaleric acid, reverting it to 5-aminovaleric acid, ammonia, and

.

Part 4: Experimental Protocols

Protocol 1: Chemical Synthesis of 5-(Carbamoylamino)pentanoic Acid

Objective: Synthesize 5-ureidovaleric acid from 5-aminovaleric acid.

Reagents:

- 5-Aminovaleric acid (Sigma-Aldrich, >98%)
- Potassium Cyanate (KOCN)
- Distilled Water
- Hydrochloric Acid (6M)

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol (1.17 g) of 5-aminovaleric acid in 10 mL of distilled water.
- Carbamoylation: Add 15 mmol (1.21 g) of Potassium Cyanate (KOCN) to the solution. Stir until dissolved.
- Heating: Heat the mixture to 60°C for 1 hour. Causality: Heat provides the activation energy for the nucleophilic attack of the amine on the isocyanate species.
- Acidification: Cool to room temperature. Dropwise add concentrated HCl until pH reaches ~3.0. Causality: Acidification protonates the carboxylate, reducing solubility and forcing precipitation of the ureido acid.
- Crystallization: Allow to stand at 4°C overnight. Filter the white precipitate.

- Recrystallization: Recrystallize from hot water/ethanol (9:1) to remove unreacted salts.
- Validation: Check melting point (Lit: 178-180°C) and IR (Urea C=O stretch at $\sim 1650\text{ cm}^{-1}$).

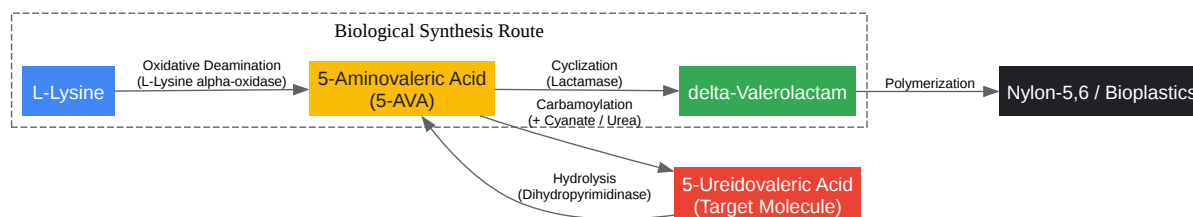
Protocol 2: Thin Layer Chromatography (TLC) Identification

Objective: Distinguish the ureido derivative from the amino acid precursor.

- Stationary Phase: Silica Gel 60 F254 plates.
- Mobile Phase: n-Butanol : Acetic Acid : Water (4:1:1).
- Detection Reagent:
 - Spray A: Ninhydrin (Detects free amines - Precursor).
 - Spray B: Ehrlich's Reagent (p-dimethylaminobenzaldehyde) (Detects ureido groups - Product).
- Expected Result:
 - Precursor (5-AVA): Ninhydrin (+), Ehrlich (-).
 - Product (5-Ureidovaleric): Ninhydrin (-), Ehrlich (+) Yellow/Orange spot.

Part 5: Visualization of Metabolic Pathways

The following diagram illustrates the relationship between Lysine metabolism, the target molecule (5-Ureidovaleric acid), and the bioplastic precursor Valerolactam.



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Caption: Metabolic interconversion of L-Lysine to 5-Ureidovaleric acid and Valerolactam precursors.

Part 6: References

- PubChem. (2025).[2] **5-(Carbamoylamino)pentanoic acid** | C₆H₁₂N₂O₃. National Library of Medicine. [\[Link\]](#)
- Cheng, J., et al. (2021). Coproduction of 5-Aminovalerate and δ-Valerolactam for the Synthesis of Nylon 5 From L-Lysine in Escherichia coli. *Frontiers in Bioengineering and Biotechnology*. [\[Link\]](#)
- Ras Madsen, P., et al. (2011). Synthesis and anticonvulsant activity of N-carbamoyl-GABA. (Contextual reference for n=3 homologue activity). [\[Link\]](#) (General Search Landing for N-carbamoyl GABA)

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Sources

- 1. metaboage.info [\[metaboage.info\]](#)

- [2. CITRULLINE \(PD001552, RHGKLRLOHDJJDR-UHFFFAOYSA-N\) \[probes-drugs.org\]](#)
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